

Introduction: Unveiling a Versatile Electrophilic Reagent

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 9-Fluorenone-4-carbonyl chloride

CAS No.: 7071-83-2

Cat. No.: B1299042

[Get Quote](#)

In the landscape of modern synthetic chemistry and drug development, the strategic selection of reactive intermediates is paramount. **9-Fluorenone-4-carbonyl chloride**, CAS 7071-83-2, emerges as a highly valuable, yet specialized, electrophilic reagent. Its rigid, planar fluorenone core imparts unique fluorescent and electronic properties, while the acyl chloride functional group provides a reactive handle for covalent modification of a diverse range of nucleophiles.

This guide provides an in-depth examination of **9-Fluorenone-4-carbonyl chloride**, moving beyond basic specifications to deliver field-proven insights for researchers, medicinal chemists, and process development scientists. We will explore its fundamental properties, validated synthetic routes, and its compelling applications as both a crucial building block in the synthesis of bioactive molecules and as a fluorescent tagging agent for sensitive analytical determinations. The causality behind experimental choices and the inherent logic of the described protocols are emphasized to ensure both scientific integrity and practical utility.

Part 1: Core Physicochemical and Spectroscopic Profile

A thorough understanding of a reagent's physical and chemical properties is the bedrock of its effective application. **9-Fluorenone-4-carbonyl chloride** is a solid material whose reactivity is intrinsically linked to its structure.

Physical and Chemical Properties

The key physical and safety data for **9-Fluorenone-4-carbonyl chloride** are summarized below. It is critical to note that as an acyl chloride, it is moisture-sensitive and corrosive, causing severe skin burns and eye damage.^[1] It is also suspected of causing cancer, mandating that all handling be conducted within a chemical fume hood with appropriate personal protective equipment (PPE).

Property	Value	Source(s)
CAS Number	7071-83-2	
Molecular Formula	C ₁₄ H ₇ ClO ₂	[1]
Molecular Weight	242.66 g/mol	
Appearance	Solid	
Melting Point	139-141 °C	
Purity	Typically ≥97%	
Storage Temperature	2-8°C, under inert gas	
Key Hazards	H314: Causes severe skin burns and eye damage; H351: Suspected of causing cancer	

Solubility Profile (Proxy Data)

Specific quantitative solubility data for **9-Fluorenone-4-carbonyl chloride** is not readily available. However, data from its parent compound, 9-fluorenone, serves as an excellent proxy for estimating its behavior in common organic solvents. The presence of the polar carbonyl chloride group may slightly alter these values, but the general trends are expected to hold. Like its parent, it is practically insoluble in water.^[2]

Solvent	Mole Fraction Solubility of 9-Fluorenone ($\times 10^{-2}$) at 318.15 K (45°C)	Source
1,4-Dioxane	2.619	[3]
Acetone	1.630	[3]
Ethyl Acetate	1.471	[3]
Acetonitrile	0.505	[3]
Methanol	0.389	[3]
Ethanol	0.339	[3]
Toluene	0.274	[3]
Cyclohexane	0.022	[3]

This data provides a strong indication that the compound is most soluble in polar aprotic solvents like dioxane and acetone, with moderate to low solubility in alcohols and poor solubility in nonpolar aliphatic solvents.

Spectroscopic Signature

Characterization of **9-Fluorenone-4-carbonyl chloride** and its derivatives relies on standard spectroscopic techniques.

- Infrared (IR) Spectroscopy:** The IR spectrum is dominated by two key stretching vibrations. A sharp, strong peak is expected in the range of $1780\text{--}1815\text{ cm}^{-1}$, characteristic of the C=O stretch of the acyl chloride. A second strong peak, corresponding to the ketone C=O stretch on the fluorenone ring, should appear around $1710\text{--}1720\text{ cm}^{-1}$. The presence of both peaks is a definitive indicator of the compound's integrity.[1]
- ^{13}C NMR Spectroscopy:** The carbon spectrum provides a clear map of the molecule's framework. Key expected signals include the acyl chloride carbonyl carbon ($\sim 168\text{--}172\text{ ppm}$), the fluorenone ketonic carbonyl ($\sim 193\text{ ppm}$), and a complex pattern of aromatic carbons between $120\text{--}145\text{ ppm}$. [1][4]

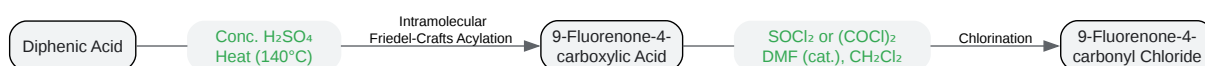
- ¹H NMR Spectroscopy: The proton NMR will show a complex multiplet pattern in the aromatic region (~7.4-8.3 ppm) corresponding to the seven protons on the fluorenone ring system.[5]
- Mass Spectrometry (MS): Electron impact (EI) or electrospray ionization (ESI) will show a clear molecular ion peak (M⁺) at m/z 242, along with a characteristic M+2 peak at m/z 244 with approximately one-third the intensity, confirming the presence of a single chlorine atom. Common fragmentation patterns involve the loss of the chlorine radical (Cl•) and the subsequent loss of carbon monoxide (CO) from the acyl group.[1]

Part 2: Synthesis and Reactivity

The utility of **9-Fluorenone-4-carbonyl chloride** begins with its synthesis. A robust and scalable synthetic pathway is essential for its application in larger research and development campaigns.

Synthesis Pathway

The synthesis is a two-step process starting from diphenic acid. The first step establishes the core fluorenone ring system, and the second activates the carboxylic acid for subsequent reactions.



[Click to download full resolution via product page](#)

Caption: Synthetic route to **9-Fluorenone-4-carbonyl chloride**.

Step 1: Synthesis of 9-Fluorenone-4-carboxylic Acid

This precursor is synthesized via an intramolecular Friedel-Crafts acylation of diphenic acid. The use of concentrated sulfuric acid serves as both the solvent and the Lewis acid catalyst required to promote the ring-closing acylation.

Experimental Protocol:[6]

- **Reaction Setup:** To a flask equipped with a mechanical stirrer and heating mantle, add diphenic acid (1.0 eq).
- **Reagent Addition:** Carefully add concentrated sulfuric acid (S.G. 1.84, ~2.5 mL per gram of diphenic acid).
- **Heating:** Heat the reaction mixture to 140°C with vigorous stirring for approximately 35-40 minutes. The solution will turn a deep red color.
- **Quenching:** After cooling the solution, cautiously pour it into a large volume of distilled water (~30 volumes) with stirring to precipitate the product.
- **Purification:** Collect the yellow precipitate by vacuum filtration. To remove residual sulfuric acid, boil the solid in a large volume of water, filter, and repeat.
- **Drying:** Dry the resulting yellow solid. The 9-Fluorenone-4-carboxylic acid is typically of sufficient purity (yields often >80%) to proceed to the next step without further purification.^[6]

Step 2: Synthesis of **9-Fluorenone-4-carbonyl chloride**

This is a standard conversion of a carboxylic acid to an acyl chloride. Thionyl chloride (SOCl_2) or oxalyl chloride are the reagents of choice. Oxalyl chloride is often preferred as its byproducts (CO , CO_2 , HCl) are all gaseous, simplifying purification.^{[7][8]} A catalytic amount of N,N-dimethylformamide (DMF) is typically used to form the Vilsmeier reagent in situ, which is the active catalytic species.

Representative Experimental Protocol: [based on 5, 19]

- **Reaction Setup:** In a flame-dried, two-necked flask under an inert atmosphere (N_2 or Ar), suspend 9-Fluorenone-4-carboxylic acid (1.0 eq) in anhydrous dichloromethane (CH_2Cl_2).
- **Catalyst Addition:** Add a catalytic amount of DMF (e.g., 1-2 drops via syringe).
- **Reagent Addition:** Cool the suspension to 0°C in an ice bath. Add oxalyl chloride (1.3-1.5 eq) dropwise via syringe. Vigorous gas evolution will be observed.

- Reaction: Allow the mixture to warm to room temperature and stir for 1.5-3 hours, or until the reaction mixture becomes a clear solution and gas evolution ceases.
- Work-up: Remove the solvent and excess reagent in vacuo. The resulting crude solid is the desired **9-Fluorenone-4-carbonyl chloride**. It should be used immediately or stored under strict inert, anhydrous conditions to prevent hydrolysis back to the carboxylic acid.

Core Reactivity: Nucleophilic Acyl Substitution

The chemical utility of **9-Fluorenone-4-carbonyl chloride** is dominated by the high electrophilicity of the acyl chloride carbon. It readily undergoes nucleophilic acyl substitution with a variety of nucleophiles, most notably primary and secondary amines, to form stable amide bonds.

Note: A placeholder for chemical structure images is used in the DOT script above. In a final document, these would be rendered chemical structures.

Caption: Nucleophilic acyl substitution mechanism.

The reaction proceeds via a two-stage addition-elimination mechanism.^{[9][10]}

- Addition: The lone pair of the amine nitrogen attacks the electrophilic carbonyl carbon of the acyl chloride. This breaks the C=O π -bond, forming a tetrahedral intermediate with a negative charge on the oxygen.
- Elimination: The tetrahedral intermediate is unstable and collapses. The C=O double bond reforms, and the chloride ion is ejected as it is an excellent leaving group. A second equivalent of the amine (or a non-nucleophilic base like triethylamine) then removes the proton from the nitrogen to yield the neutral amide product and an ammonium salt.

Part 3: Applications in Drug Development and Analysis

The unique combination of a fluorescent core and a reactive handle makes **9-Fluorenone-4-carbonyl chloride** a dual-use tool for drug discovery professionals.

Synthesis of Bioactive Tilorone Analogues

A compelling application is in the synthesis of novel carboxamides as analogues of the antiviral and immunomodulatory drug, Tilorone.^{[11][12]} Tilorone is a fluorenone-based DNA intercalator, and modifying the substitution pattern allows for the exploration of new structure-activity relationships (SAR). Researchers have successfully used **9-Fluorenone-4-carbonyl chloride** as the starting material to generate a library of 9-fluorenon-4-carboxamides with potential anti-herpes (HSV-2) and cytokine-inducing activity.^{[11][13]}

Experimental Protocol: Synthesis of 9-Fluorenon-4-carboxamides^[13]

- **Reaction Setup:** Dissolve the desired primary or secondary amine (1.0 eq) and distilled triethylamine (1.1 eq) in anhydrous dichloromethane (CH_2Cl_2) in a flask under an inert atmosphere.
- **Reagent Addition:** Prepare a separate solution of **9-Fluorenone-4-carbonyl chloride** (1.0 eq) in anhydrous CH_2Cl_2 . Add this solution dropwise to the amine solution at room temperature.
- **Reaction:** Stir the reaction mixture at room temperature for 24 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, wash the reaction mixture sequentially with water, dilute HCl, saturated NaHCO_3 solution, and finally, brine.
- **Purification:** Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate in vacuo. The crude product can then be purified by flash column chromatography on silica gel or by recrystallization to afford the final carboxamide product (yields typically 73-91%).^[11]

This straightforward and high-yielding protocol demonstrates the utility of **9-Fluorenone-4-carbonyl chloride** as a reliable scaffold for building libraries of potential drug candidates for biological screening.

Fluorescent Derivatizing Agent for Amino Acid Analysis

The inherent fluorescence of the fluorenone core makes **9-Fluorenone-4-carbonyl chloride** (FCC) an excellent derivatizing agent for the sensitive analysis of primary and secondary amino acids by High-Performance Liquid Chromatography (HPLC).^[14] The reaction, analogous to the amide synthesis described above, covalently attaches the fluorescent tag to the amino acid.

Causality and Field Insights:

- Why use a derivatizing agent? Most amino acids lack a strong chromophore, making them difficult to detect at low concentrations using standard UV-Vis detectors. Attaching a fluorescent tag like FCC allows for highly sensitive fluorescence detection, pushing detection limits into the picomole range.[\[14\]](#)
- Why alkaline medium? The derivatization reaction requires the amino group of the amino acid to be in its neutral, nucleophilic state (R-NH_2), not its protonated, non-nucleophilic ammonium state (R-NH_3^+). Conducting the reaction in a buffered alkaline solution ($\text{pH} > 8.5$) ensures the amino group is deprotonated and available for reaction.[\[15\]](#)[\[16\]](#)
- Advantages over FMOC: Studies have shown that under optimal HPLC conditions (using a methanol-based mobile phase), FCC-derivatized amino acids can achieve better chromatographic resolution on certain chiral stationary phases compared to derivatives formed with the more common 9-fluorenylmethyl chloroformate (FMOC).[\[14\]](#) This superior separation is crucial for the accurate quantification of enantiomeric mixtures (D- and L-amino acids), a critical aspect in pharmaceutical quality control and biological research.

Conclusion

9-Fluorenone-4-carbonyl chloride is a potent and versatile reagent whose value extends across the drug discovery pipeline. Its robust synthesis from readily available starting materials makes it an accessible building block. For medicinal chemists, it serves as a key electrophilic partner for constructing novel carboxamide libraries, as demonstrated by the successful synthesis of bioactive tilorone analogues. For analytical scientists, its fluorescent properties provide a powerful tool for the sensitive quantification and chiral separation of amino acids. Proper handling with respect to its corrosive and moisture-sensitive nature is critical, but when used with appropriate care, **9-Fluorenone-4-carbonyl chloride** offers a reliable and effective solution for a range of advanced chemical applications.

References

- Jámbo, A., & Molnár-Perl, I. (2009). Amino acid analysis by high-performance liquid chromatography after derivatization with 9-fluorenylmethyloxycarbonyl chloride: Literature overview and further study. *Journal of Chromatography A*, 1216(16), 3064-3077. [\[Link\]](#)

- Alcaro, S., Arena, A., Di Bella, R., Neri, S., Ottanà, R., Ortuso, F., Pavone, B., & Vigorita, M. G. (2004). 9-Fluorenon-4-carboxamides: synthesis, conformational analysis, anti-HSV-2, and immunomodulatory evaluation. Note II. ARKIVOC, 2004(5), 334-348. [[Link](#)]
- Nuță, D. C., et al. (2021). New O-Aryl-Carbamoyl-Oxymino-Fluorene Derivatives with Microbicidal and Antibiofilm Activity Enhanced by Combination with Iron Oxide Nanoparticles. Pharmaceutics, 13(5), 725. [[Link](#)]
- ResearchGate. (n.d.). 9-fluorenon-4-carboxamides. [Table]. Retrieved from [[Link](#)]
- Organic Syntheses. (n.d.). Procedure for reaction of carboxylic acids with thionyl chloride. Retrieved from [[Link](#)]
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 610142, **9-Fluorenone-4-carbonyl chloride**. PubChem. Retrieved from [[Link](#)]
- Hsien, T. J., & Lee, Y. C. (2007). A fluorescent electrophilic reagent, **9-fluorenone-4-carbonyl chloride** (FCC), for the enantioresolution of amino acids on a teicoplanin phase under the elution of the methanol-based solvent mixture. Amino Acids, 33(1), 97-104. [[Link](#)]
- Ziegler, J., et al. (2014). Analysis of amino acids by HPLC/electrospray negative ion tandem mass spectrometry using 9-fluorenylmethoxycarbonyl chloride (Fmoc-Cl) derivatization. Amino Acids, 46(12), 2799-2808. [[Link](#)]
- Zhang, C., et al. (2023). Measurement and correlation of solubility of 9-fluorenone in 11 pure organic solvents from T = 283.15 to 323.15 K. Chinese Journal of Chemical Engineering, 60, 1-11. [[Link](#)]
- PrepChem. (n.d.). Synthesis of 9-fluorenone-4-carboxylic acid. Retrieved from [[Link](#)]
- Venkatesan, K., et al. (2012). Preparation of various Schiff's bases of 9-fluorenone and its biological application. Journal of Chemical and Pharmaceutical Research, 4(10), 4477-4483. [[Link](#)]
- Einarsson, S., et al. (1987). A new method for the determination of primary and secondary amino acids is presented. Analytica Chimica Acta, 200, 63-71. [[Link](#)]

- Agilent Technologies. (n.d.). HPLC Analysis of Amino Acids Formed by Urey-Miller-Type Experiments. Retrieved from [[Link](#)]
- Google Patents. (2014). CN104341286A - Synthesis technique of 9-fluorenone.
- Acree, W. E. Jr., & Abraham, M. H. (2005). Solubility of 9-fluorenone, thianthrene and xanthene in organic solvents. *Fluid Phase Equilibria*, 232(1-2), 113-121. [[Link](#)]
- Clark, J. (2015). Reaction between acyl chlorides and amines - addition / elimination. Chemguide. Retrieved from [[Link](#)]
- Organic Syntheses. (n.d.). Procedure for synthesis of amides from acid chlorides. Retrieved from [[Link](#)]
- Biological Magnetic Resonance Bank. (n.d.). BMRB entry bmse000521 - 9-fluorenone (C13H8O). Retrieved from [[Link](#)]
- Wikipedia. (n.d.). Fluorenone. Retrieved from [[Link](#)]
- Scribd. (n.d.). 9-Fluorenone (486-25-9) 1H NMR. Retrieved from [[Link](#)]
- Google Patents. (2015). CN104341286B - The synthesis technique of 9-Fluorenone.
- ResearchGate. (n.d.). Synthesis of fluorenone from fluorene-9-carboxylic acid. Retrieved from [[Link](#)]
- Google Patents. (2013). CN103787858A - Method for preparing 9-fluorenone through fluorene.
- Google Patents. (2017). WO2017177531A1 - Method for preparing 9-fluorenone from fluorene.
- SpectraBase. (n.d.). 9-Fluorenone - 1H NMR Spectrum. Retrieved from [[Link](#)]
- Leonard, M. S. (2013, December 8). Reaction of Carboxylic Acids with Thionyl Chloride [Video]. YouTube. [[Link](#)]
- Reddit. (2025, February 16). reaction of carboxylic acid + thionyl chloride. r/OrganicChemistry. [[Link](#)]

- Wikipedia. (n.d.). Oxalyl chloride. Retrieved from [[Link](#)]
- Tajbakhsh, M., & Hosseinzadeh, R. (2007). Oxalyl Chloride: A Versatile Reagent in Organic Synthesis. Synlett, 2007(07), 1172-1173. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 9-Fluorenone-4-carbonyl chloride | C14H7ClO2 | CID 610142 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. Fluorenone - Wikipedia \[en.wikipedia.org\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. bmse000521 9-fluorenone at BMRB \[bmrb.io\]](#)
- [5. scribd.com \[scribd.com\]](#)
- [6. prepchem.com \[prepchem.com\]](#)
- [7. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [8. Oxalyl chloride - Wikipedia \[en.wikipedia.org\]](#)
- [9. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [10. CN103467264A - Method for preparing 9-fluorenone through using industrial fluorene - Google Patents \[patents.google.com\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. quod.lib.umich.edu \[quod.lib.umich.edu\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- [14. researchgate.net \[researchgate.net\]](#)
- [15. Amino acid analysis by high-performance liquid chromatography after derivatization with 9-fluorenylmethyloxycarbonyl chloride Literature overview and further study - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [16. researchgate.net \[researchgate.net\]](#)

- To cite this document: BenchChem. [Introduction: Unveiling a Versatile Electrophilic Reagent]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1299042/docs#introduction-unveiling-a-versatile-electrophilic-reagent\]](https://www.benchchem.com/product/b1299042/docs#introduction-unveiling-a-versatile-electrophilic-reagent)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)